

An In-depth Technical Guide to the Physical Properties of Butyl 2-methylbutyrate

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Compound of Interest

Compound Name: Butyl 2-methylbutyrate

CAS No.: 15706-73-7

Cat. No.: B1214727

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This guide provides a comprehensive overview of the key physical properties of **Butyl 2-methylbutyrate**, specifically its boiling point and density. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights into the experimental determination of these crucial parameters.

Introduction to Butyl 2-methylbutyrate

Butyl 2-methylbutyrate (CAS No. 15706-73-7) is a fatty acid ester with the molecular formula $C_9H_{18}O_2$.^{[1][2][3][4][5]} It is recognized for its characteristic fruity aroma and is utilized as a flavoring and fragrance agent.^{[1][6]} A thorough understanding of its physical properties is paramount for its application in various scientific and industrial fields, including quality control, process design, and formulation development. This guide will delve into its boiling point and density, providing both established values and the methodologies for their empirical verification.

Core Physical Properties

The physical characteristics of a compound are fundamental to its behavior in different environments and applications. For **Butyl 2-methylbutyrate**, boiling point and density are critical for purification processes like distillation and for formulation calculations.

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **Butyl 2-methylbutyrate**, the reported boiling point exhibits slight variations across different sources, which can be attributed to differences in experimental pressure.

Reported values range from 173 to 179 °C at or near standard atmospheric pressure (760 mmHg).^{[1][2][6][7]} For instance, a boiling point of 179.0 °C at 760.00 mm Hg is cited, while other sources provide a range of 173-176 °C at 730 mmHg.^{[1][2]}

Density

Density is a measure of mass per unit volume and is a fundamental property for liquid handling, dosage calculations, and fluid dynamics modeling. The density of **Butyl 2-methylbutyrate** is consistently reported to be approximately 0.863 g/mL at a standard temperature of 25 °C.^{[2][5][7]}

Data Summary

For ease of reference, the key physical properties of **Butyl 2-methylbutyrate** are summarized in the table below.

Physical Property	Value	Conditions	Source(s)
Boiling Point	179 °C	760 mmHg	^{[1][6]}
173-176 °C	730 mmHg	^{[2][7]}	
Density	0.863 g/mL	25 °C	^{[2][5][7]}
Molecular Formula	C9H18O2	^{[1][2][3][4][5]}	
Molecular Weight	158.24 g/mol	^{[1][2][3][7]}	
CAS Number	15706-73-7	^{[1][2][3][4][5][7]}	

Experimental Determination Protocols

To ensure the scientific integrity of experimental work, the following detailed protocols for determining the boiling point and density of a liquid ester like **Butyl 2-methylbutyrate** are provided. These methods are designed to be self-validating through careful execution and adherence to established principles.

Protocol 1: Boiling Point Determination via the Thiele Tube Method

This micro-scale method is advantageous as it requires a minimal amount of sample. The principle relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Sample Preparation:** Place approximately 0.5 mL of **Butyl 2-methylbutyrate** into a small test tube or a Durham tube.
- **Capillary Tube Insertion:** Invert a sealed-end capillary tube and place it into the sample, with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the sample tube to a thermometer using a rubber band or a wire. The bottom of the tube should be level with the thermometer bulb.
- **Heating:** Suspend the thermometer and sample tube assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). Heat the side arm of the Thiele tube gently with a Bunsen burner or a micro-burner.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure. Continue heating until a steady stream of bubbles is observed.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling ceases and the liquid is drawn back into the capillary tube is the boiling point. Record the temperature at this exact moment.
- **Validation:** Repeat the measurement at least two more times to ensure reproducibility. The recorded boiling points should be within a narrow range.

Protocol 2: Density Determination using a Pycnometer

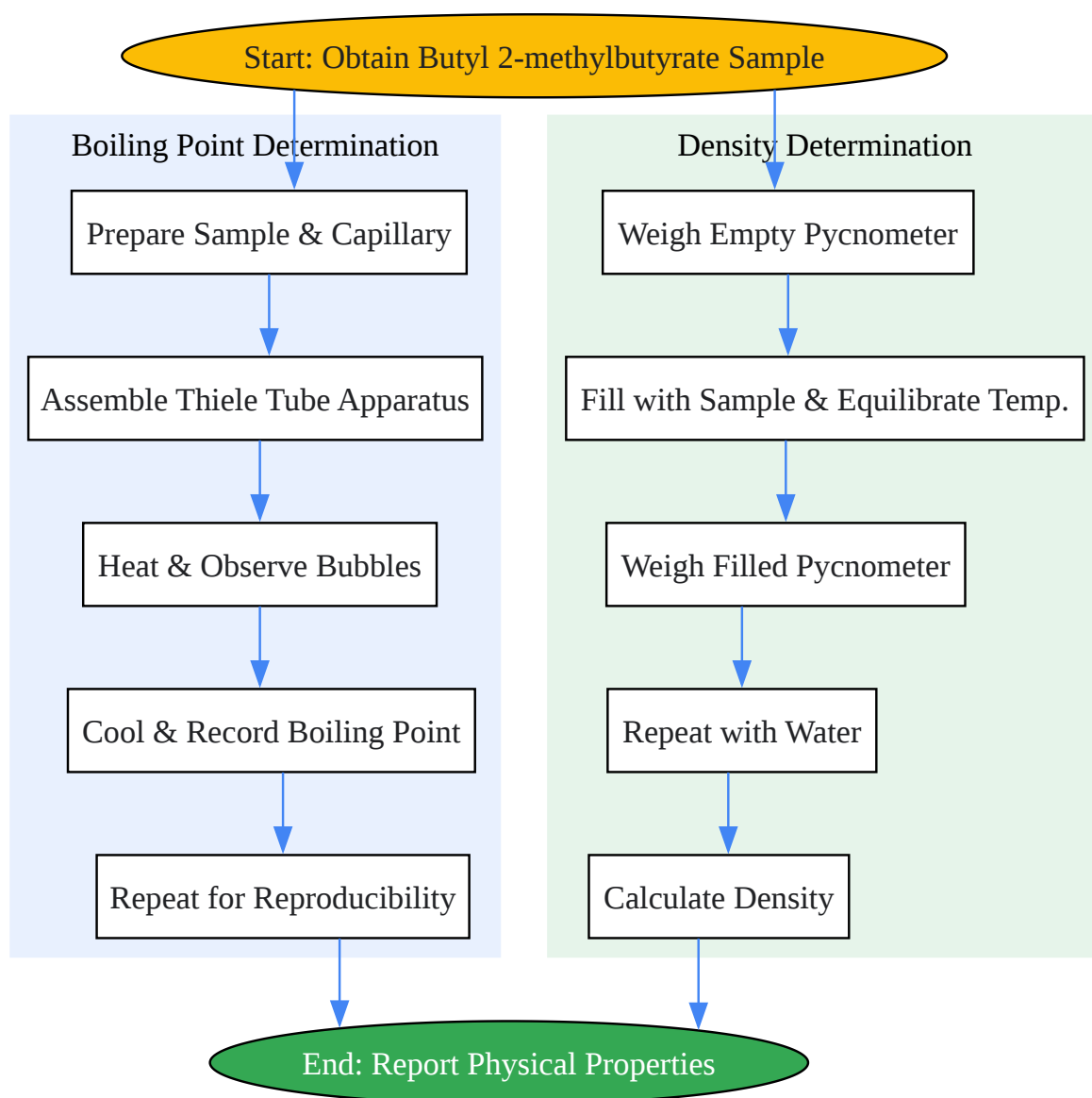
A pycnometer is a flask with a specific volume that allows for the precise measurement of a liquid's density.

Methodology:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of a known volume (e.g., 10 mL or 25 mL).
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- **Filling with Sample:** Fill the pycnometer with **Butyl 2-methylbutyrate**, ensuring no air bubbles are trapped. Insert the stopper and allow any excess liquid to overflow through the capillary.
- **Temperature Equilibration:** Place the filled pycnometer in a constant temperature water bath set to 25.0 °C. Allow it to equilibrate for at least 20 minutes.
- **Mass of Pycnometer with Sample:** After equilibration, carefully wipe the outside of the pycnometer dry and weigh it. Record the mass (m_2).
- **Mass of Pycnometer with Water:** Empty and clean the pycnometer. Fill it with deionized water and repeat steps 3-5 to determine the mass of the pycnometer filled with water at the same temperature (m_3).
- **Calculation:**
 - Mass of the sample (m_{sample}) = $m_2 - m_1$
 - Mass of the water (m_{water}) = $m_3 - m_1$
 - Density of water at 25.0 °C (ρ_{water}) is a known value (approximately 0.99704 g/mL).
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$
 - Density of the sample (ρ_{sample}) = m_{sample} / V

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **Butyl 2-methylbutyrate**.



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Caption: Workflow for determining the boiling point and density of **Butyl 2-methylbutyrate**.

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